

Comprehensive Guide: ^{13}C NMR Spectrum of 2,6-Naphthalenedisulfonic Acid

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Compound of Interest

Compound Name: 2,6-Naphthalenedisulfonic acid
disodium

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Executive Summary

2,6-Naphthalenedisulfonic acid (2,6-NDS) is a critical intermediate in the synthesis of azo dyes, liquid crystals, and pharmaceutical salts (e.g., as a counterion for basic drugs).[3] Its structural integrity is defined by high symmetry (

), which results in a simplified but highly diagnostic NMR signature.[3]

This guide provides a detailed analysis of the ^{13}C NMR spectrum, focusing on signal assignment, symmetry operations, and the critical differentiation from its primary impurity, 2,7-naphthalenedisulfonic acid.[3]

Structural Symmetry & Signal Prediction

The naphthalene core contains 10 carbon atoms.[1][3] However, the substitution pattern of 2,6-NDS imposes a center of inversion (and a

axis perpendicular to the ring plane), rendering the molecule chemically equivalent in pairs.

Symmetry Operations

- Inversion Center: The molecule is centrosymmetric.[1]
- Equivalence Mapping:
 - C2 & C6: Ipsos carbons bearing the sulfonate groups.[1]
 - C1 & C5: "Alpha" carbons, ortho to the sulfonate groups.[1][3]
 - C3 & C7: "Beta" carbons, ortho to the sulfonate groups.[1][3]
 - C4 & C8: "Alpha" carbons, meta to the sulfonate groups.[1][3]
 - C9 & C10: Quaternary bridgehead carbons.[1][3][4]

Conclusion: The ^{13}C NMR spectrum must display exactly 5 unique signals. Any additional signals indicate the presence of isomers (e.g., 2,7-NDS, 1,5-NDS) or monosulfonated precursors.[3]

Experimental Protocol

To obtain high-resolution data suitable for impurity profiling, strict adherence to sample preparation protocols is required.[1][3][4]

Sample Preparation[1][4]

- Solvent: Deuterium Oxide (D_2O) is the standard solvent due to the high solubility of the disodium salt.
 - Note: If analyzing the free acid, ensure complete dissolution; addition of a trace of NaOD may be required to stabilize the chemical shifts as the dianion.
- Reference Standard: Sodium 3-(trimethylsilyl)propane-1-sulfonate (DSS) or Sodium 3-trimethylsilylpropionate- d_4 (TSP) at 0.0 ppm.[3][4] Avoid TMS (insoluble in water).[3]
- Concentration: >20 mg/mL is recommended for ^{13}C detection due to the low natural abundance (1.1%) and lack of NOE enhancement for quaternary carbons.

Instrument Parameters

- Frequency: Minimum 100 MHz for ^{13}C (400 MHz system).
- Pulse Sequence: Proton-decoupled ^{13}C (e.g., zgpg30 on Bruker).[\[1\]](#)[\[3\]](#)
- Relaxation Delay (D1): Set to

seconds. Quaternary carbons (C2, C6, C9, C10) have long

relaxation times.[\[1\]](#)[\[3\]](#) Insufficient delay will suppress these diagnostic signals.[\[1\]](#)[\[3\]](#)

Spectral Assignment & Chemical Shifts

The sulfonate group (-SO

) is electron-withdrawing by induction but has complex resonance effects. In naphthalene, it typically causes deshielding of the ipso carbon and variable effects on ortho/para positions.[\[1\]](#)

Table 1: ^{13}C NMR Chemical Shift Assignment (D₂O)

Values are representative of the disodium salt in D₂O relative to TSP.

Carbon Position	Type	Chemical Shift (, ppm)	Multiplicity (DEPT)	Assignment Logic
C-2, C-6	Quaternary	140.0 - 142.0	C (q)	Ipsso: Directly attached to electron-withdrawing sulfonate.[3][4] Most deshielded.
C-9, C-10	Quaternary	132.0 - 134.0	C (q)	Bridgehead: Aromatic junction.[1][3][4] Typically stable region for naphthalenes.
C-1, C-5	Methine	128.0 - 129.5	CH	Alpha (Ortho): Peri-position to C8/C4.[1][3][4] Often slightly deshielded relative to beta. [1][3]
C-4, C-8	Methine	125.0 - 127.0	CH	Alpha (Meta): Further from sulfonate influence.[3][4]
C-3, C-7	Methine	122.0 - 124.0	CH	Beta (Ortho): Ortho to sulfonate.[3][4] Shielded relative to alpha carbons. [1][3][4]

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Note on "Predicted" vs. "Experimental": While specific shifts vary slightly with concentration and pH, the relative ordering (Ipso > Bridge > Alpha > Beta) remains constant.[\[1\]](#)

Critical Differentiation: 2,6-NDS vs. 2,7-NDS

The most common impurity is the 2,7-isomer.[\[3\]](#) Both isomers have

(or effective) symmetry and display exactly 5 signals.[\[1\]](#)[\[3\]](#) Distinguishing them requires analyzing the specific chemical shift differences arising from the Peri-Effect.[\[1\]](#)

The Peri-Effect Mechanism

- 2,6-NDS: The proton at C1 is peri (1,8-interaction) to the proton at C8.[\[3\]](#) C1 is ortho to a sulfonate; C8 is meta to a sulfonate.[\[1\]](#)[\[3\]](#)
- 2,7-NDS: The proton at C1 is peri to the proton at C8.[\[1\]](#)[\[3\]](#) Both C1 and C8 are ortho to sulfonate groups.[\[1\]](#)[\[3\]](#)
 - This "double ortho" peri-environment in the 2,7-isomer leads to significant steric/electronic compression, altering the chemical shift of the C1/C8 signal compared to the C1/C5 signal in the 2,6-isomer.[\[3\]](#)

Diagnostic Workflow

- Count Signals: If >5 signals are present, the sample is a mixture.
- Check C1 Region (~128-130 ppm):
 - In mixtures, the C1/C8 signal of 2,7-NDS will appear as a distinct satellite peak near the C1/C5 signal of 2,6-NDS.[\[3\]](#)
- ¹H NMR Confirmation (Coupling):
 - 2,6-NDS: H1 is a singlet (or small meta-coupling).[\[1\]](#)[\[3\]](#)[\[4\]](#) H3/H4 form an AB doublet pair (

Hz).[1][3]

- 2,7-NDS: H1 is a singlet.[1][3] H3/H4 form an AB doublet pair.[1][3]

- Differentiation: The specific

between the AB doublets differs. 2,6-NDS typically shows a larger separation between H3 and H4 than 2,7-NDS.[3]

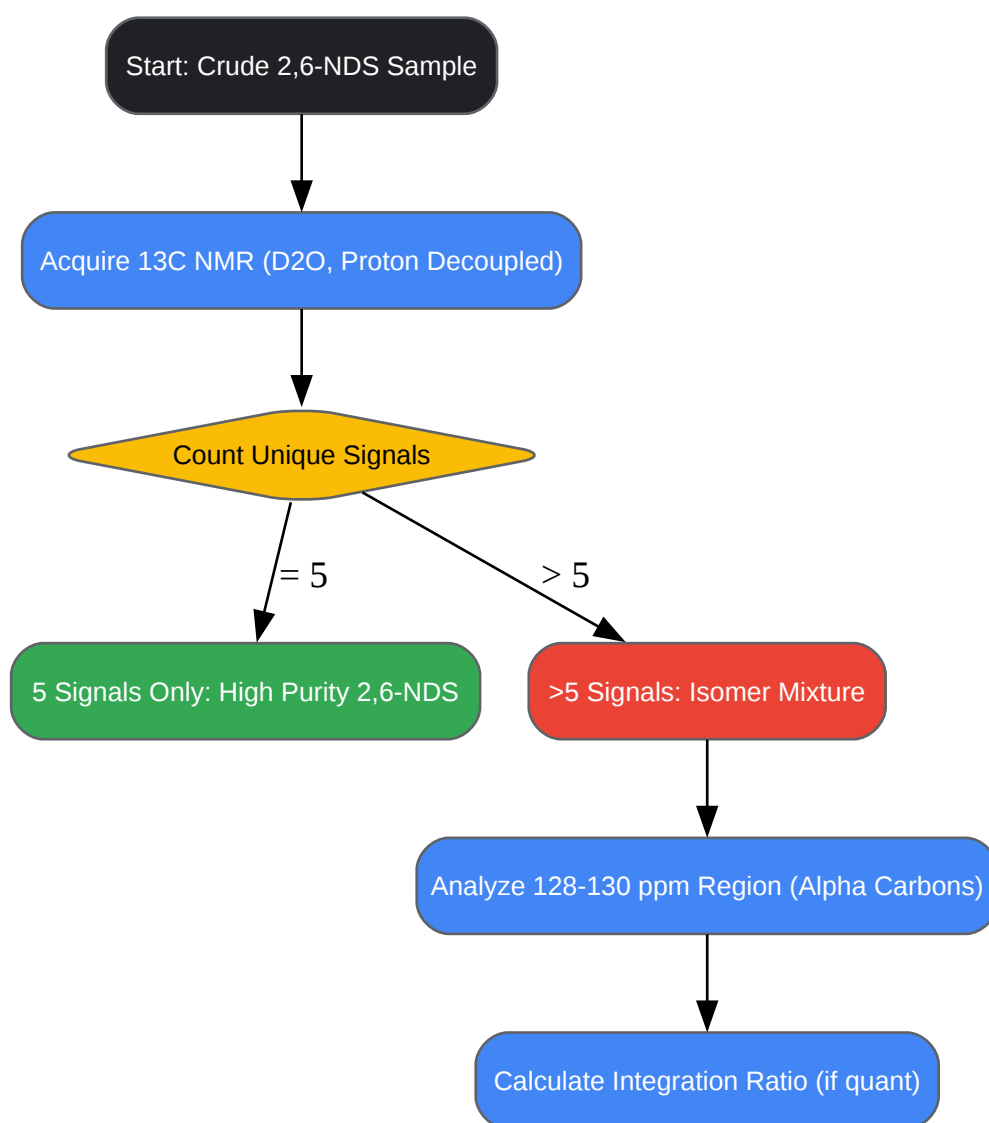


Figure 2: QC Workflow for Naphthalenedisulfonic Acid Analysis

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